

Safeguarding Your Research: A Comprehensive Guide to Handling trans-Jasmone

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Compound of Interest

Compound Name: *trans-Jasmone*

Cat. No.: B1672802

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For laboratory professionals engaged in research, development, and scientific exploration, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **trans-Jasmone**, ensuring the well-being of personnel and the integrity of your work.

Personal Protective Equipment (PPE)

When working with **trans-Jasmone**, a comprehensive approach to personal protection is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Eye and Face Protection:

- Wear safety glasses with side shields or goggles to protect against splashes.[\[1\]](#)

Skin Protection:

- Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact.
[\[1\]](#)[\[2\]](#)
- A lab coat or other protective clothing should be worn to cover exposed skin.[\[3\]](#)

Respiratory Protection:

- In well-ventilated areas, respiratory protection is typically not required.[\[1\]](#)

- If ventilation is insufficient, a suitable respirator must be used.

Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical for maintaining a safe laboratory environment.

Handling:

- Ensure adequate ventilation in the work area.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **trans-Jasmone** is handled.

Storage:

- Store in a cool, dry, and well-ventilated area away from heat sources and direct sunlight.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents, acids, and alkalis.

Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.
- Do not allow the product to enter drains.

Quantitative Safety Data

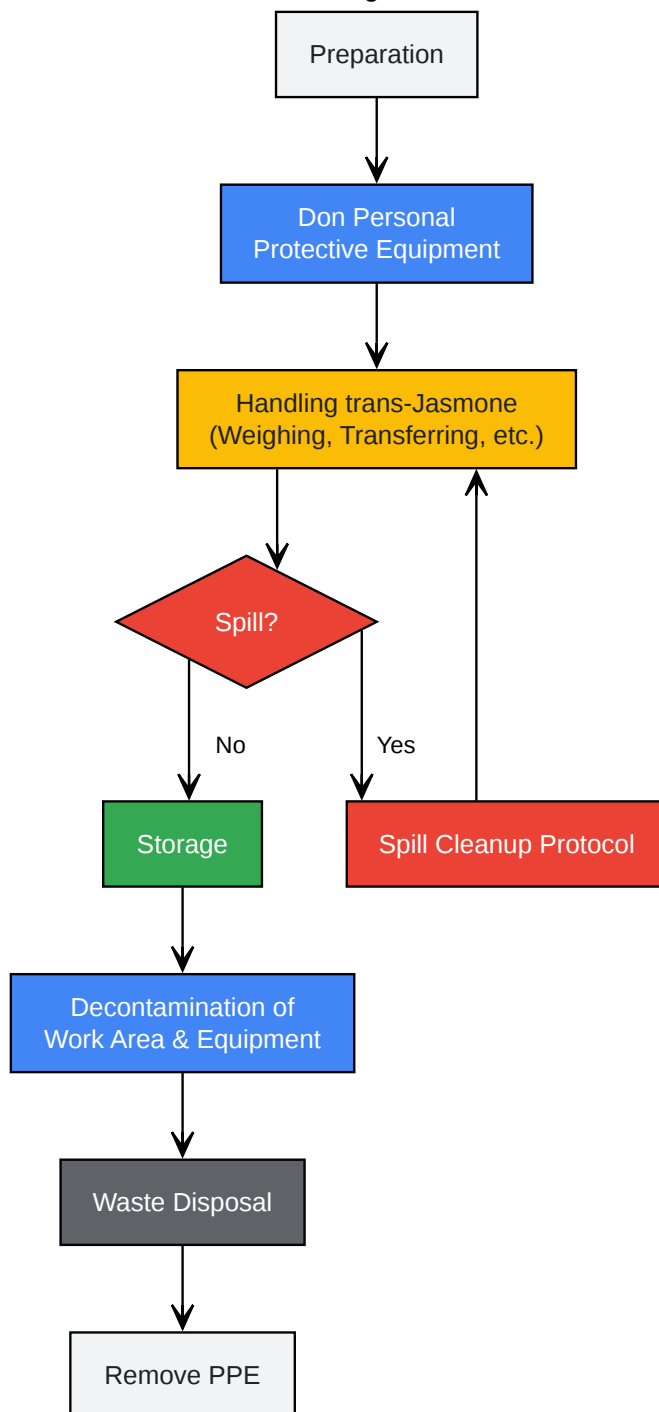
The following table summarizes key quantitative safety data for Jasmone. Note that most safety data sheets do not differentiate between the cis and trans isomers, and the data below is for Jasmone in general.

Property	Value	Source
Flash Point	107 °C (225 °F) - closed cup	
Acute Dermal LD50	> 5000 mg/kg (Rabbit)	
Boiling Point	134 - 135 °C / 273.2 - 275 °F	
Specific Gravity	0.94 g/cm ³	

Experimental Workflow for Handling trans-Jasmone

The following diagram illustrates the standard workflow for the safe handling of **trans-Jasmone** in a laboratory setting.

Workflow for Handling trans-Jasmone



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Safe handling workflow for **trans-Jasmone**.

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References

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